

(Cyclohexanecarbonyl)-L-leucine CAS number and molecular formula.

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Compound of Interest

Compound Name: (Cyclohexanecarbonyl)-L-leucine

Cat. No.: B2872877

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(Cyclohexanecarbonyl)-L-leucine: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

CAS Number: 157116-68-2 Molecular Formula: C₁₃H₂₃NO₃

This technical guide provides a comprehensive overview of **(Cyclohexanecarbonyl)-L-leucine**, a derivative of the essential amino acid L-leucine. Due to the limited availability of specific experimental data for this particular derivative, this document leverages the extensive research on L-leucine to infer its potential biological activities and mechanisms of action. The information presented herein is intended to serve as a foundational resource for research and development endeavors.

Physicochemical Properties

A summary of the key physicochemical properties of **(Cyclohexanecarbonyl)-L-leucine** is presented in the table below.

Property	Value
CAS Number	157116-68-2
Molecular Formula	C ₁₃ H ₂₃ NO ₃
Molecular Weight	241.33 g/mol
Appearance	White to off-white solid
Purity	≥97.0%

Synthesis and Experimental Protocols

While a specific, detailed synthesis protocol for **(Cyclohexanecarbonyl)-L-leucine** is not readily available in published literature, a general method for the N-acylation of an amino acid is well-established. The following represents a plausible experimental protocol for its synthesis.

Experimental Protocol: Synthesis of (Cyclohexanecarbonyl)-L-leucine

Objective: To synthesize **(Cyclohexanecarbonyl)-L-leucine** via N-acylation of L-leucine with cyclohexanecarbonyl chloride.

Materials:

- L-leucine
- Cyclohexanecarbonyl chloride
- Sodium bicarbonate (NaHCO₃)
- Dichloromethane (CH₂Cl₂)
- Hydrochloric acid (HCl), 1M solution
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate (MgSO₄)

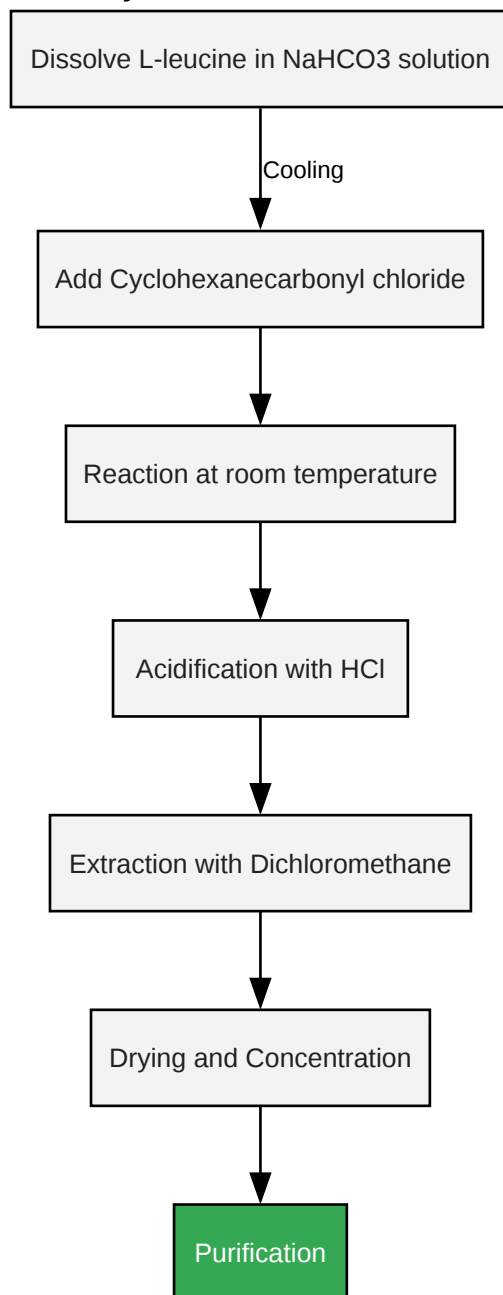
- Rotary evaporator
- Standard laboratory glassware and magnetic stirrer

Procedure:

- **Dissolution:** In a round-bottom flask, dissolve L-leucine (1 equivalent) in a 1M aqueous solution of sodium bicarbonate.
- **Acylation:** Cool the solution in an ice bath and slowly add cyclohexanecarbonyl chloride (1.1 equivalents) dropwise while stirring vigorously.
- **Reaction:** Allow the reaction mixture to warm to room temperature and continue stirring for 4-6 hours.
- **Extraction:** Transfer the reaction mixture to a separatory funnel and wash with dichloromethane. Acidify the aqueous layer to a pH of approximately 2 with 1M HCl.
- **Product Isolation:** Extract the acidified aqueous layer three times with dichloromethane.
- **Drying and Concentration:** Combine the organic extracts and dry over anhydrous magnesium sulfate. Filter the drying agent and concentrate the filtrate under reduced pressure using a rotary evaporator to yield the crude product.
- **Purification:** The crude **(Cyclohexanecarbonyl)-L-leucine** can be further purified by recrystallization or column chromatography.

Workflow Diagram:

Synthesis Workflow



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Caption: A generalized workflow for the synthesis of **(Cyclohexanecarbonyl)-L-leucine**.

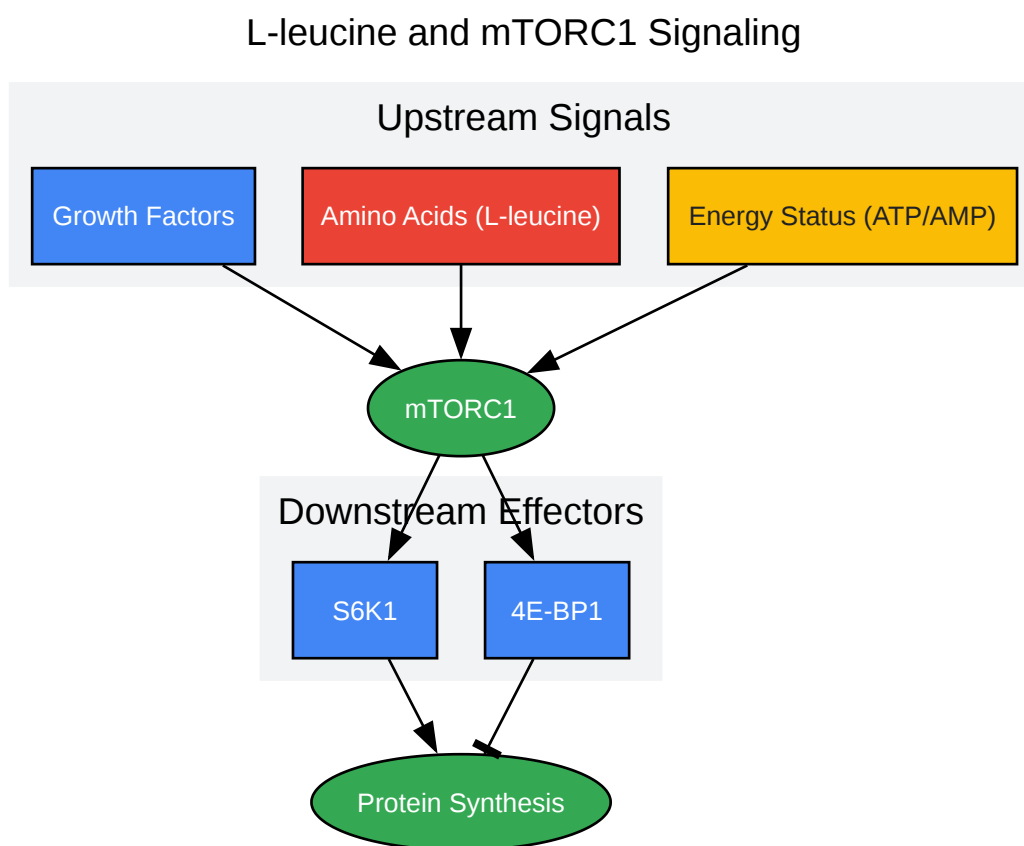
Potential Biological Activity and Signaling Pathways

As a derivative of L-leucine, **(Cyclohexanecarbonyl)-L-leucine** is anticipated to exhibit similar biological activities, primarily related to the regulation of protein synthesis and cellular

metabolism. L-leucine is a key activator of the mammalian target of rapamycin complex 1 (mTORC1) signaling pathway, a central regulator of cell growth, proliferation, and survival.[1][2]

The mTORC1 pathway is activated by various upstream signals, including growth factors, energy status, and amino acids. L-leucine plays a crucial role in the amino acid-mediated activation of mTORC1.[3] This activation leads to the phosphorylation of downstream effectors, such as S6 kinase 1 (S6K1) and eukaryotic initiation factor 4E-binding protein 1 (4E-BP1), which in turn promote protein synthesis.[4]

Signaling Pathway Diagram:



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Caption: The central role of L-leucine in the mTORC1 signaling pathway.

Conclusion

(Cyclohexanecarbonyl)-L-leucine is a derivative of L-leucine with potential applications in areas where modulation of the mTORC1 pathway is desirable, such as in sports nutrition and therapeutic interventions for muscle wasting conditions. While direct experimental data for this specific compound is sparse, the well-documented biological roles of L-leucine provide a strong foundation for future research. The experimental protocols and signaling pathway diagrams presented in this guide are intended to facilitate further investigation into the precise biological functions and therapeutic potential of **(Cyclohexanecarbonyl)-L-leucine**.

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